

physical and chemical properties of methylthiopropionylcarnitine

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Compound of Interest

Compound Name: *Methylthiopropionylcarnitine*

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An In-depth Technical Guide to Propionyl-L-Carnitine

Disclaimer: Information regarding the specific compound "**methylthiopropionylcarnitine**" is not available in the public domain. This guide provides a comprehensive overview of the closely related and parent compound, Propionyl-L-Carnitine (PLC). It is intended for researchers, scientists, and drug development professionals.

Propionyl-L-carnitine is a naturally occurring derivative of L-carnitine, an amino acid-like compound essential for energy metabolism.^{[1][2]} PLC plays a crucial role in the transport of fatty acids into the mitochondria for beta-oxidation and is involved in both lipid and carbohydrate metabolism.^{[2][3]}

Physical and Chemical Properties

A summary of the key physical and chemical properties of Propionyl-L-Carnitine and its hydrochloride salt is presented below.

Property	Value	Source
Chemical Formula	$C_{10}H_{19}NO_4$	[2] [4]
Molecular Weight	217.26 g/mol	[2] [4]
IUPAC Name	(3R)-3-propanoyloxy-4-(trimethylazaniumyl)butanoate	[4]
Appearance	White to off-white powder or crystals	[2]
Optical Activity	$[\alpha]/D -23\pm3^\circ$, $c = 1$ in H_2O	[2]
Storage Temperature	2-8°C	[2]

Propionyl-L-Carnitine Hydrochloride

Property	Value	Source
CAS Number	119793-66-7	[5]
Molecular Formula	$C_{10}H_{20}CINO_4$	
Molecular Weight	253.72 g/mol	
Solubility	Soluble in ethanol (~25 mg/ml), DMSO (~20 mg/ml), DMF (~15 mg/ml), methanol, and water.	[1]

Experimental Protocols

Synthesis of Propionyl-L-Carnitine

Several methods for the synthesis of propionyl-L-carnitine have been reported, primarily involving the acylation of L-carnitine.

Method 1: Synthesis of Propionyl-L-Carnitine Hydrochloride[\[6\]](#)

This method describes the synthesis of propionyl-L-carnitine hydrochloride using propionic acid as a solvent and p-toluenesulfonic acid as a catalyst.

- Materials: L-carnitine, p-toluenesulfonic acid, propionic acid, propionyl chloride.
- Procedure:
 - Dissolve 16.2 grams of L-carnitine and 3 grams of p-toluenesulfonic acid in 40 grams of dry propionic acid with stirring.[6]
 - Add 30 grams of propionyl chloride dropwise to the solution.[6]
 - After the addition is complete, raise the temperature to 45°C and maintain it for 20 hours. [6]
 - The resulting product is propionyl-L-carnitine hydrochloride.

Method 2: Synthesis of Propionyl-L-Carnitine Inner Salt[7]

This process involves a two-step procedure starting from L-carnitine or its hydrochloride salt.

- Materials: L-carnitine (or L-carnitine hydrochloride), p-toluenesulfonic acid, propionic acid, propionyl chloride, acetone, ether, ethanol, ammonia gas.
- Step 1: Synthesis of Propionyl-L-Carnitine Hydrochloride
 - Combine 16.2 kg of L-carnitine and 3 kg of p-toluenesulfonic acid with 40 kg of dry propionic acid and stir to dissolve.[7]
 - Slowly add 30 kg of propionyl chloride.[7]
 - Heat the mixture to 45°C and maintain for 20 hours.[7]
 - After cooling to room temperature, add 410 kg of acetone and stir for 2 hours.[7]
 - Filter the solution and add 490 kg of ether to the filtrate, stirring until a white precipitate forms.[7]

- The precipitate is collected by filtration and dried to yield propionyl-L-carnitine hydrochloride.[7]
- Step 2: Conversion to Propionyl-L-Carnitine Inner Salt
 - Dissolve the obtained propionyl-L-carnitine hydrochloride in ethanol.[7]
 - Bubble ammonia gas through the solution for approximately 1 hour.[7]
 - Filter to remove any precipitate.[7]
 - Add 380 kg of acetone and 490 kg of ether to the filtrate.[7]
 - Collect the resulting precipitate by filtration to obtain propionyl-L-carnitine inner salt.[7]

Analytical Methods

High-Performance Liquid Chromatography (HPLC) for the Determination of Propionyl-L-Carnitine in Human Plasma[8][9][10]

This method allows for the simultaneous determination of L-carnitine, acetyl-L-carnitine, and propionyl-L-carnitine.

- Sample Preparation:
 - Protein precipitation is used to extract the analytes from the plasma sample.[8][10]
 - Pre-column derivatization is performed with 1-aminoanthracene (IAA).[8][10]
- Chromatographic Conditions:
 - Column: Hypersil C18 column.[8][10]
 - Mobile Phase: Acetonitrile and $0.1 \text{ mol}\cdot\text{L}^{-1}$ ammonium acetate (28:72).[8][10]
 - Flow Rate: $1.0 \text{ mL}\cdot\text{min}^{-1}$.[8][10]
 - Detection: Fluorescence detector with excitation at 248 nm and emission at 418 nm.[8][10]

- Validation: The method has been validated for linearity, recovery, and precision.[8][10]

Thin-Layer Chromatography (TLC) for the Detection of Related Substances[11]

TLC can be used to detect impurities and related substances in propionyl-L-carnitine samples.

- Stationary Phase: Microcrystalline cellulose prefabricated plate.[11]
- Mobile Phase (Developer): A mixture of n-butanol, acetone, formic acid, and water in a ratio of 13:4:4:9 by weight.[11]
- Sample Preparation:
 - Test Solution: Dissolve 40 mg of propionyl-L-carnitine hydrochloride inner salt in methanol to make a 2 ml solution.[11]
 - Reference Solution: Dilute 1 ml of the test solution to 100 ml with methanol.[11]
- Procedure:
 - Spot 15 microliters of the test and reference solutions onto the TLC plate.[11]
 - Develop the chromatogram in a chromatography cylinder.[11]
 - Visualize the spots using iodine vapor.[11]

Biological Activity and Signaling Pathways

Propionyl-L-carnitine exhibits a range of biological activities, particularly in the cardiovascular system. It is known to improve heart function and muscle movement.[12]

PLC has been shown to:

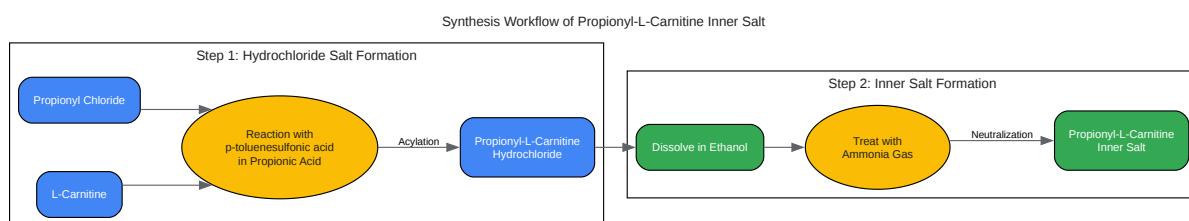
- Increase apoptosis and Bax expression.[13]
- Reduce NF-κB, VCAM-1, and MCP-1 levels.[13]
- Activate Src kinase and Akt.[13]

- Induce the phosphorylation of AMPK and stimulate nitric oxide synthesis.[13]

These actions suggest that PLC may have therapeutic potential in conditions such as cardiovascular disease, obesity, and colitis.[13]

Visualizations

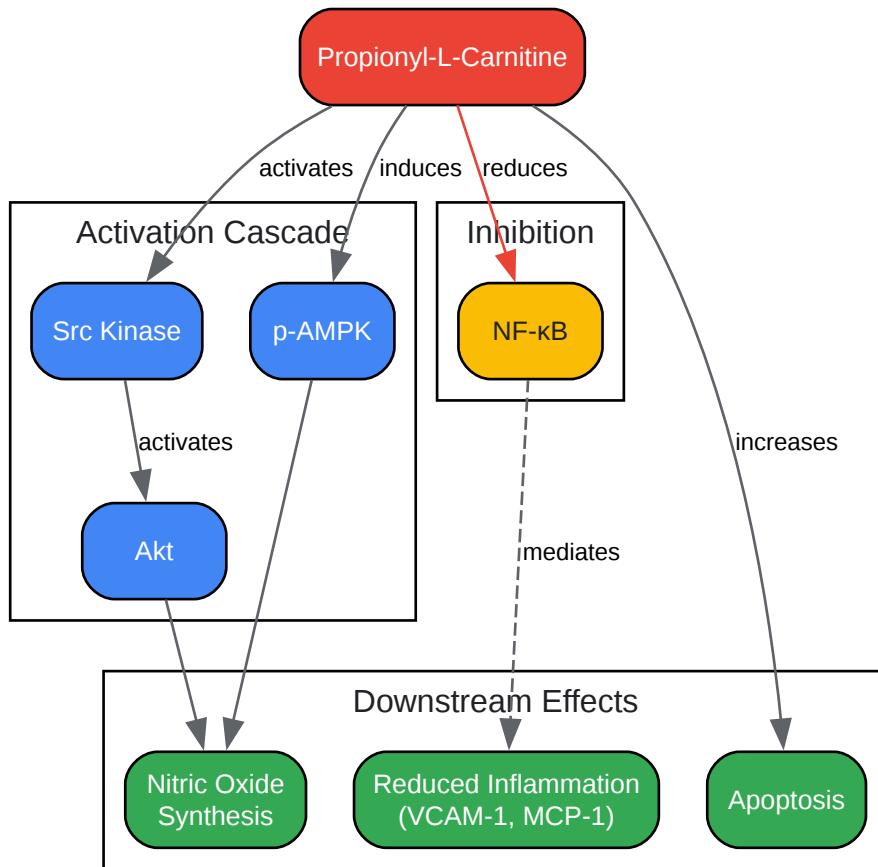
Below are diagrams illustrating the synthesis workflow for propionyl-L-carnitine and a simplified representation of a signaling pathway it influences.



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Caption: Synthesis workflow for Propionyl-L-Carnitine Inner Salt.

Simplified Signaling Pathway of Propionyl-L-Carnitine

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Caption: Simplified signaling pathway influenced by Propionyl-L-Carnitine.

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